

Technical Guide: Solubility Profile of 4-Bromobenzenesulfonohydrazide in Organic Solvents

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Compound of Interest

Compound Name: *4-Bromobenzenesulfonohydrazide*

Cat. No.: *B1265807*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **4-Bromobenzenesulfonohydrazide**, a compound of interest in organic synthesis and pharmaceutical research. A comprehensive understanding of its solubility is crucial for applications in reaction chemistry, purification processes, and formulation development. This document summarizes the available qualitative solubility data, presents a detailed experimental protocol for quantitative solubility determination, and includes a visual representation of the experimental workflow.

Core Properties of 4-Bromobenzenesulfonohydrazide

A foundational understanding of the physicochemical properties of **4-Bromobenzenesulfonohydrazide** is essential before delving into its solubility characteristics.

Property	Value
CAS Number	2297-64-5
Molecular Formula	C ₆ H ₇ BrN ₂ O ₂ S
Molecular Weight	251.1 g/mol
Appearance	Typically a solid, often crystalline, substance.
Synonyms	p-Bromobenzenesulfonic hydrazide, 4-Bromobenzene-1-sulfonohydrazide, p-Bromophenylsulfonylhydrazine

Solubility Data

The solubility of an organic compound is contingent upon the physicochemical properties of both the solute and the solvent, as well as extrinsic factors like temperature and pressure.

Qualitative Solubility Information

Specific quantitative solubility data for **4-Bromobenzenesulfonohydrazide** in a broad spectrum of common organic solvents is not readily available in published literature. However, based on its chemical structure and observations from synthetic procedures, a qualitative understanding of its solubility can be inferred. The presence of a polar sulfonohydrazide group suggests an affinity for polar solvents.

General literature suggests that **4-Bromobenzenesulfonohydrazide** is soluble in polar organic solvents. Its use in various chemical reactions documented in scientific literature indicates at least partial solubility in solvents such as Tetrahydrofuran (THF) and Dimethyl Sulfoxide (DMSO), as these are commonly used reaction media for similar compounds.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/100 mL, mg/mL, or mol/L) for **4-Bromobenzenesulfonohydrazide** in various organic solvents has not been formally published. The absence of this data necessitates experimental determination to

support research and development activities. The following section provides a detailed protocol for this purpose.

Experimental Protocol: Determination of Solubility by the Isothermal Shake-Flask Method

For solvents where quantitative data is unavailable, the following detailed experimental protocol, based on the widely accepted isothermal shake-flask method, can be employed to determine the equilibrium solubility of **4-Bromobenzenesulfonohydrazide**.^{[1][2][3][4]} This method is considered a reliable approach for establishing equilibrium solubility.^{[1][5]}

Objective: To determine the equilibrium solubility of **4-Bromobenzenesulfonohydrazide** in a selected organic solvent at a specified temperature.

Materials and Equipment:

- **4-Bromobenzenesulfonohydrazide** (solid, high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis Spectrophotometer
- Centrifuge (optional)

Procedure:

- Preparation of Saturated Solutions:

- Add an excess amount of **4-Bromobenzenesulfonohydrazide** to a series of vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- Add a known volume of the selected organic solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.

• Equilibration:

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the samples for a predetermined period (e.g., 24 to 48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically by taking measurements at different time points (e.g., 12, 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.

• Sample Collection and Preparation:

- After the equilibration period, allow the vials to stand undisturbed at the constant temperature to let the excess solid settle.
- Carefully withdraw a sample from the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial. This step is critical to remove all undissolved solid particles. Alternatively, the samples can be centrifuged at a high speed, and the supernatant can be carefully collected.
- Accurately dilute the filtered sample with the same organic solvent to a concentration that falls within the linear range of the analytical method.

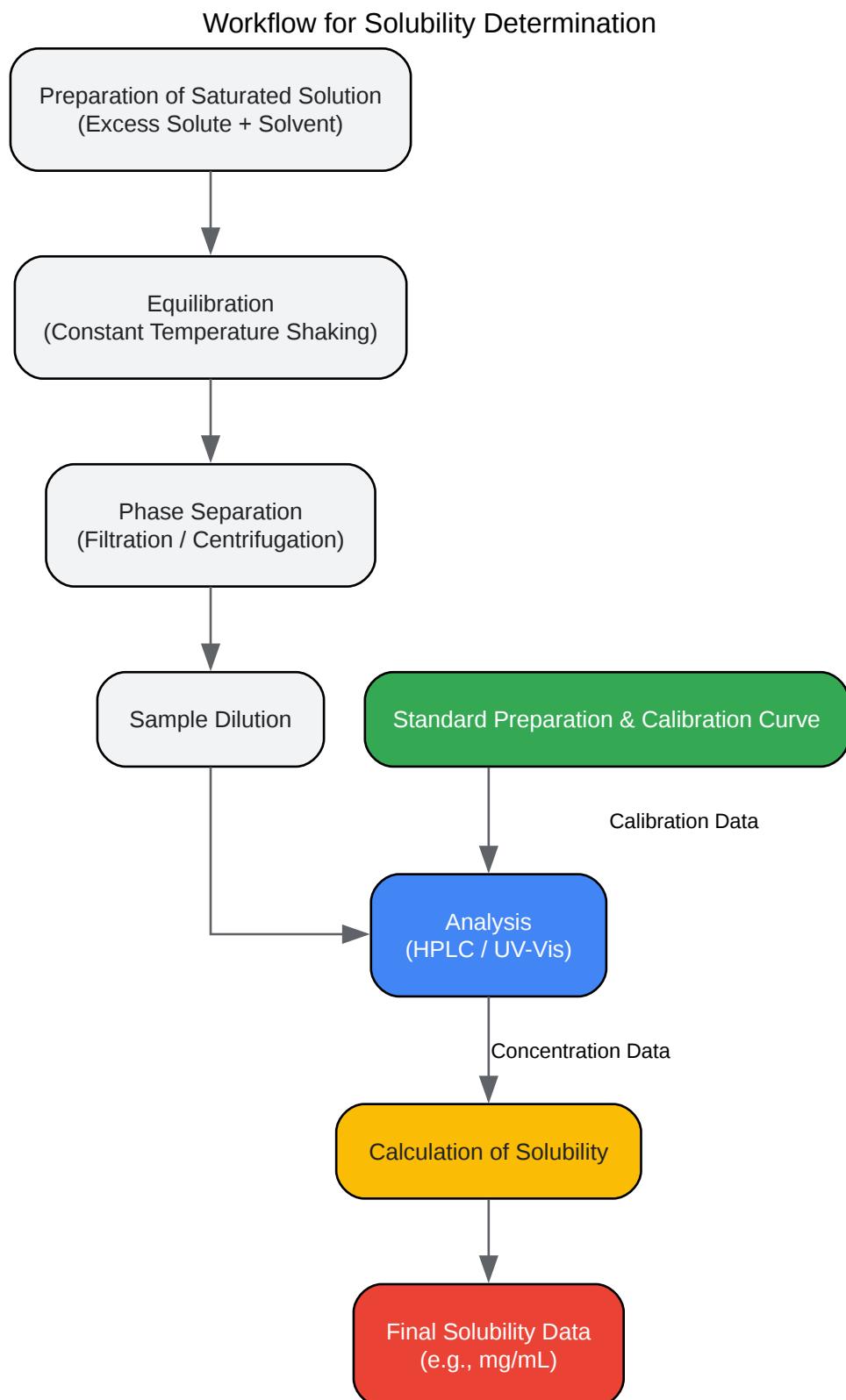
• Analysis:

- HPLC Method (Preferred):
 - Develop a suitable HPLC method for the quantification of **4-Bromobenzenesulfonohydrazide**. This includes selecting an appropriate column, mobile phase, and detector wavelength.

- Prepare a series of standard solutions of known concentrations of **4-Bromobenzenesulfonohydrazide** in the solvent of interest and generate a calibration curve.
- Inject the diluted sample into the HPLC system and record the chromatogram.
- Determine the concentration of **4-Bromobenzenesulfonohydrazide** in the diluted sample using the calibration curve.
- UV-Vis Spectrophotometry Method:
 - This method is suitable if **4-Bromobenzenesulfonohydrazide** has a distinct absorbance peak at a wavelength where the solvent does not absorb.
 - Prepare standard solutions and generate a calibration curve based on absorbance at the wavelength of maximum absorbance (λ_{max}).
 - Measure the absorbance of the diluted sample.
 - Calculate the concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **4-Bromobenzenesulfonohydrazide** in the original (undiluted) saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the solubility in the desired units (e.g., mg/mL, g/100 mL, or mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the isothermal shake-flask method for determining the solubility of **4-Bromobenzenesulfonohydrazide**.



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Caption: A flowchart of the isothermal shake-flask method.

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